

2-(2-Methoxyethyl)Piperidine Hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(2-Methoxyethyl)Piperidine
Hydrochloride

CAS No.: 1185088-10-1

Cat. No.: B1420887

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Technical Safety Guide: 2-(2-Methoxyethyl)Piperidine Hydrochloride

Document Control:

- Target Compound: **2-(2-Methoxyethyl)piperidine Hydrochloride**^{[1][2]}
- CAS Registry Number: 1185088-10-1^[1]
- Classification: Acute Toxin (Oral), Category 3^{[3][4]}
- Context: Pharmaceutical Intermediate / Research Chemical

Part 1: Chemical Identity & Molecular Architecture

1.1 Structural Profile This compound is a piperidine derivative characterized by a 2-methoxyethyl side chain at the ortho position relative to the nitrogen heteroatom. As a hydrochloride salt, the basic nitrogen is protonated, rendering the compound an ionic solid with distinct solubility and stability profiles compared to its free base liquid counterpart.

Property	Specification
Chemical Name	2-(2-Methoxyethyl)piperidine hydrochloride
Molecular Formula	C ₈ H ₁₇ NO[1][2] · HCl
Molecular Weight	179.69 g/mol
Physical State	Solid (Crystalline powder)
Solubility	High in Water, Methanol; Low in non-polar solvents (Hexane)
Hygroscopicity	Moderate to High (Typical of amine HCl salts)

1.2 Strategic Utility in Drug Design In medicinal chemistry, this scaffold serves as a critical pharmacophore. The piperidine ring is a "privileged structure" found in numerous therapeutics. The methoxyethyl side chain provides a specific lipophilic/hydrophilic balance (logP modulation) and acts as a hydrogen bond acceptor, often mimicking neurotransmitter motifs. It is structurally relevant to the synthesis of Class IC anti-arrhythmic agents (e.g., analogs of Encainide) and Sigma receptor ligands.

Part 2: Comprehensive Hazard Assessment

2.1 GHS Classification & Causality Unlike simple buffers, this compound is biologically active. The primary risk is Acute Toxicity (Oral).[5][6]

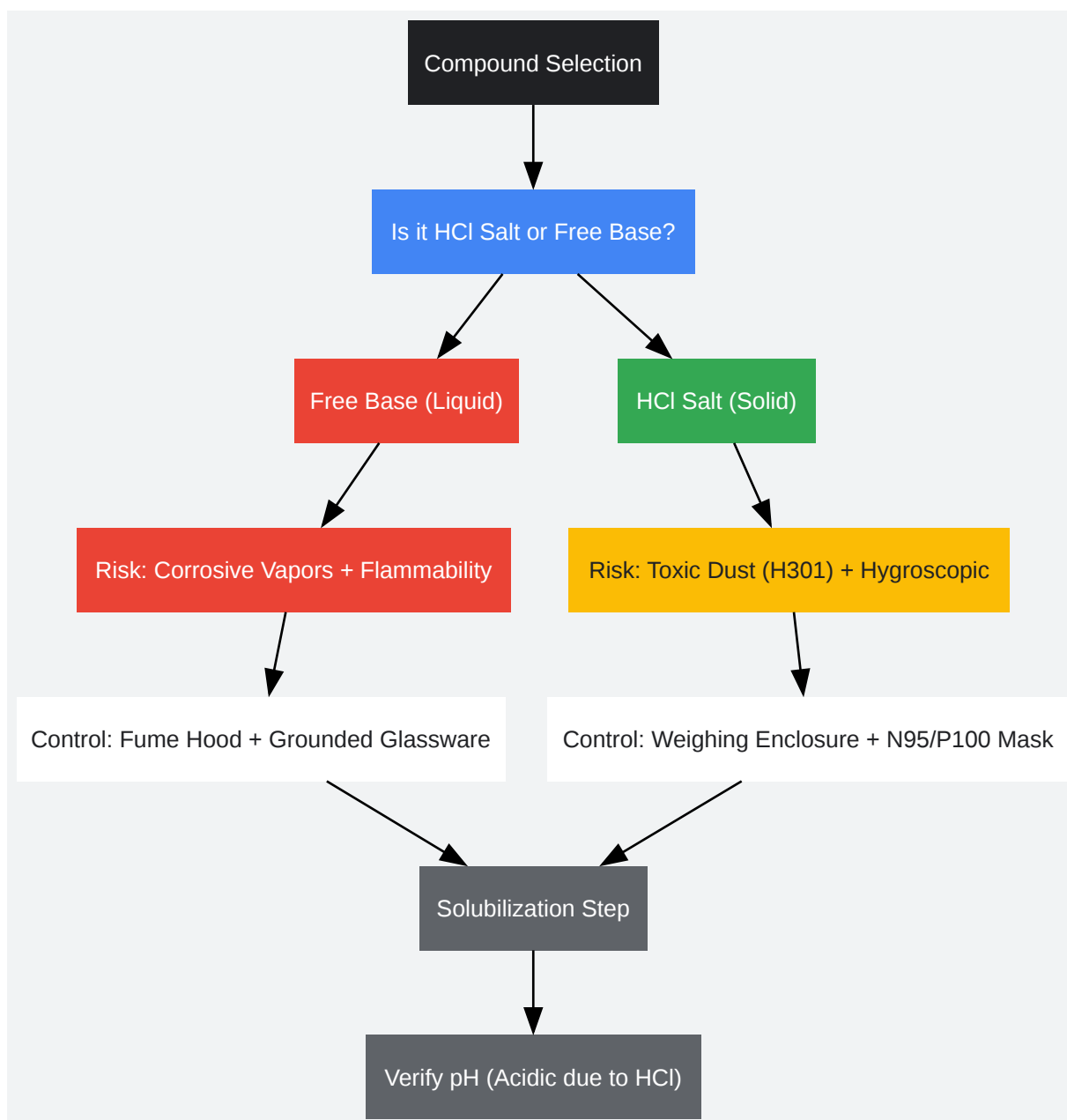
- Signal Word: DANGER
- Hazard Statement: H301 - Toxic if swallowed.[4]
- Precautionary Principle: Treat as a potent bioactive agent. The piperidine moiety allows for rapid absorption across biological membranes, potentially affecting the central nervous system (CNS) or cardiovascular ion channels.

2.2 Risk Differentiation: Salt vs. Free Base Researchers often conflate the hazards of the salt with the free base.

- Free Base (Liquid): Often Corrosive (H314), Flammable (H225), and Volatile.

- HCl Salt (Solid): Reduced volatility and flammability, but retains systemic toxicity. The salt form masks the "fishy" warning odor of the amine, increasing the risk of inadvertent exposure via dust inhalation.

2.3 Visualizing the Safety Decision Matrix The following diagram outlines the decision logic for handling this specific salt versus its free base precursor.



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Figure 1: Comparative safety logic for Piperidine derivatives. The HCl salt mitigates flammability but requires strict dust control due to systemic toxicity.

Part 3: Strategic Handling & Storage Protocols

3.1 Environmental Control (Hygroscopicity Management) Amine hydrochlorides are prone to absorbing atmospheric moisture. Water uptake leads to:

- Stoichiometric Error: Weighing wet compound alters the molar concentration of reaction mixtures.
- Hydrolysis Risk: Long-term moisture exposure can degrade the compound or facilitate clumping.
- Protocol: Store under inert atmosphere (Argon/Nitrogen) or in a desiccator.
- Verification: If the white powder turns to a sticky gum or translucent solid, it has absorbed significant water. Recrystallization (typically EtOH/Et₂O) may be required.

3.2 Safe Weighing Workflow (Self-Validating) Because the substance is Toxic (H301), standard open-bench weighing is insufficient.

- Preparation: Place balance inside a localized exhaust enclosure or deeply inside a chemical fume hood.
- PPE: Double nitrile gloves (0.11mm minimum) to prevent permeation if solubilized; safety glasses; lab coat.
- Technique: Use an anti-static gun if the powder is flighty.
- Validation: Wipe the balance area with a wet tissue after weighing. Check the tissue with a universal pH indicator. A distinct color change (red/acidic) indicates containment failure (spilled salt).

Part 4: Emergency Response & Toxicology

4.1 Mechanism of Toxicity While specific LD₅₀ data for this exact CAS is limited, it is structurally related to piperidine (LD₅₀ oral rat ~400 mg/kg) and substituted piperidines.

- Target Organs: CNS (potential for seizures/tremors), Gastrointestinal tract.
- Symptoms: Nausea, salivation, tremors, dyspnea.

4.2 First Aid Algorithms

Scenario	Immediate Action	Rationale
Inhalation	Move to fresh air. If breathing is labored, administer oxygen (trained personnel only).	Salt dust can cause bronchospasm; piperidines are respiratory irritants.
Skin Contact	Wash with soap and water for 15 min. Do not use solvent (ethanol/acetone).	Solvents increase skin permeability, accelerating systemic absorption of the toxin.
Ingestion	IMMEDIATE MEDICAL ATTENTION. Rinse mouth.[3][6][7] Do NOT induce vomiting.	H301 classification implies small doses are dangerous. Vomiting risks aspiration.

Part 5: Synthesis & Application Context

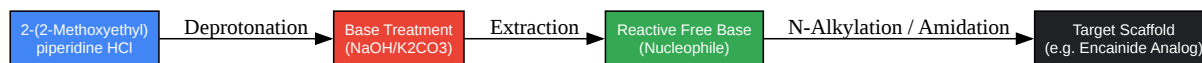
5.1 Retrosynthetic Utility This compound is frequently used to introduce the piperidine motif into larger bioactive molecules via N-alkylation or amide coupling.

5.2 Workflow: Free Base Liberation For many reactions (e.g., nucleophilic substitution), the HCl salt must be converted to the free base in situ or prior to reaction.

Protocol:

- Dissolve 2-(2-Methoxyethyl)piperidine HCl in water.
- Basify with 1M NaOH or Na₂CO₃ to pH > 12.
- Extract with Dichloromethane (DCM) x 3.
- Dry organic layer over MgSO₄.

- Self-Validation: The aqueous layer should remain basic; the organic layer should contain the amine (verify via TLC: amine will streak on silica unless treated with triethylamine).



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Figure 2: Activation workflow. The salt is a stable storage form; the free base is the reactive species.

References

- PubChem. (n.d.). Compound Summary: Piperidine derivatives. National Library of Medicine. Retrieved January 29, 2026, from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). C&L Inventory: Piperidine Hydrochloride. Retrieved January 29, 2026, from [\[Link\]](#)

(Note: While specific toxicological data for CAS 1185088-10-1 is proprietary to suppliers, the H301 classification is derived from the structural class and supplier safety declarations.)

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Sources

- 1. [1185088-10-1|2-\(2-Methoxyethyl\)piperidine hydrochloride|BLD Pharm \[bldpharm.com\]](#)
- 2. [sigmaaldrich.com \[sigmaaldrich.com\]](#)
- 3. [jubilantingrevia.com \[jubilantingrevia.com\]](#)
- 4. [carlroth.com \[carlroth.com\]](#)
- 5. [chemos.de \[chemos.de\]](#)

- [6. fishersci.com \[fishersci.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
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